

Technical Guide: Physicochemical Properties of 2,4-Dibromoanisole

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Compound of Interest		
Compound Name:	2,4-Dibromoanisole	
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This technical guide provides an in-depth overview of the melting and boiling points of **2,4-Dibromoanisole**, targeted at researchers, scientists, and professionals in drug development. The document outlines the key physical constants of this compound, details the experimental methodologies for their determination, and includes a representative workflow for its synthesis and purification.

Core Physicochemical Data

The melting and boiling points of **2,4-Dibromoanisole** are critical parameters for its purification, handling, and application in various chemical syntheses. A summary of these properties is presented below.

Property	Value	Conditions
Melting Point	60-64 °C	Standard Atmospheric Pressure
Boiling Point	101-106 °C	1 mmHg (Reduced Pressure)
Boiling Point (estimated)	293.9 °C	Standard Atmospheric Pressure (760 mmHg)

Experimental Protocols



While specific experimental records for **2,4-Dibromoanisole** are proprietary to the conducting laboratories, the following sections describe standard, widely accepted methods for determining the melting and boiling points of crystalline organic compounds.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens this melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of 2,4-Dibromoanisole

Procedure:

- A small, finely powdered sample of 2,4-Dibromoanisole is packed into a capillary tube to a
 height of about 3 mm.[1]
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a thermometer.[1]
- The sample is heated at a steady, slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.[1]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has completely melted is recorded as the end of the melting range.



 For accuracy, the determination is typically repeated with fresh samples until consistent values are obtained.[1]

Boiling Point Determination (at Reduced Pressure)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding pressure. For compounds that may decompose at their atmospheric boiling point, determination at reduced pressure (vacuum) is standard.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- · Heating bath (e.g., oil bath)
- · Vacuum source and manometer

Procedure:

- A small amount of **2,4-Dibromoanisole** is placed in the test tube.
- A capillary tube, sealed at one end, is inverted and placed within the test tube containing the liquid sample.
- The apparatus is connected to a vacuum system, and the pressure is lowered to the desired value (e.g., 1 mmHg).
- The heating bath is gradually heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- The heating is discontinued, and the bath is allowed to cool slowly.



• The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.

Synthesis and Purification Workflow

The primary route for the synthesis of **2,4-Dibromoanisole** is the direct bromination of anisole. The methoxy group of anisole is an ortho-, para-directing activator, which can lead to the formation of multiple brominated products. Controlling the reaction conditions is crucial to maximize the yield of the desired **2,4-disubstituted** product. Subsequent purification is often necessary to remove isomers and over-brominated species.



Anisole Bromine Reaction Vessel Crude Product Mixture (2,4-Dibromoanisole, isomers, etc.) Purification Vacuum Distillation Recrystallization Pure 2,4-Dibromoanisole

Synthesis and Purification of 2,4-Dibromoanisole

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Caption: A logical workflow for the synthesis of **2,4-Dibromoanisole** via bromination of anisole, followed by purification steps.



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